

# TYRA-200: A Comparative Analysis of Kinase Cross-Reactivity

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: TYRA-200

Cat. No.: B15544667

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

**TYRA-200** is an investigational, orally bioavailable inhibitor of the Fibroblast Growth Factor Receptor (FGFR) types 1, 2, and 3.<sup>[1]</sup> Developed by Tyra Biosciences, this potent, covalent inhibitor is designed to target activating FGFR2 gene alterations and overcome resistance mutations that emerge during treatment with other FGFR inhibitors.<sup>[2][3][4]</sup> This guide provides a comparative analysis of **TYRA-200**'s cross-reactivity with other kinases, supported by available preclinical data.

## Kinase Inhibition Profile

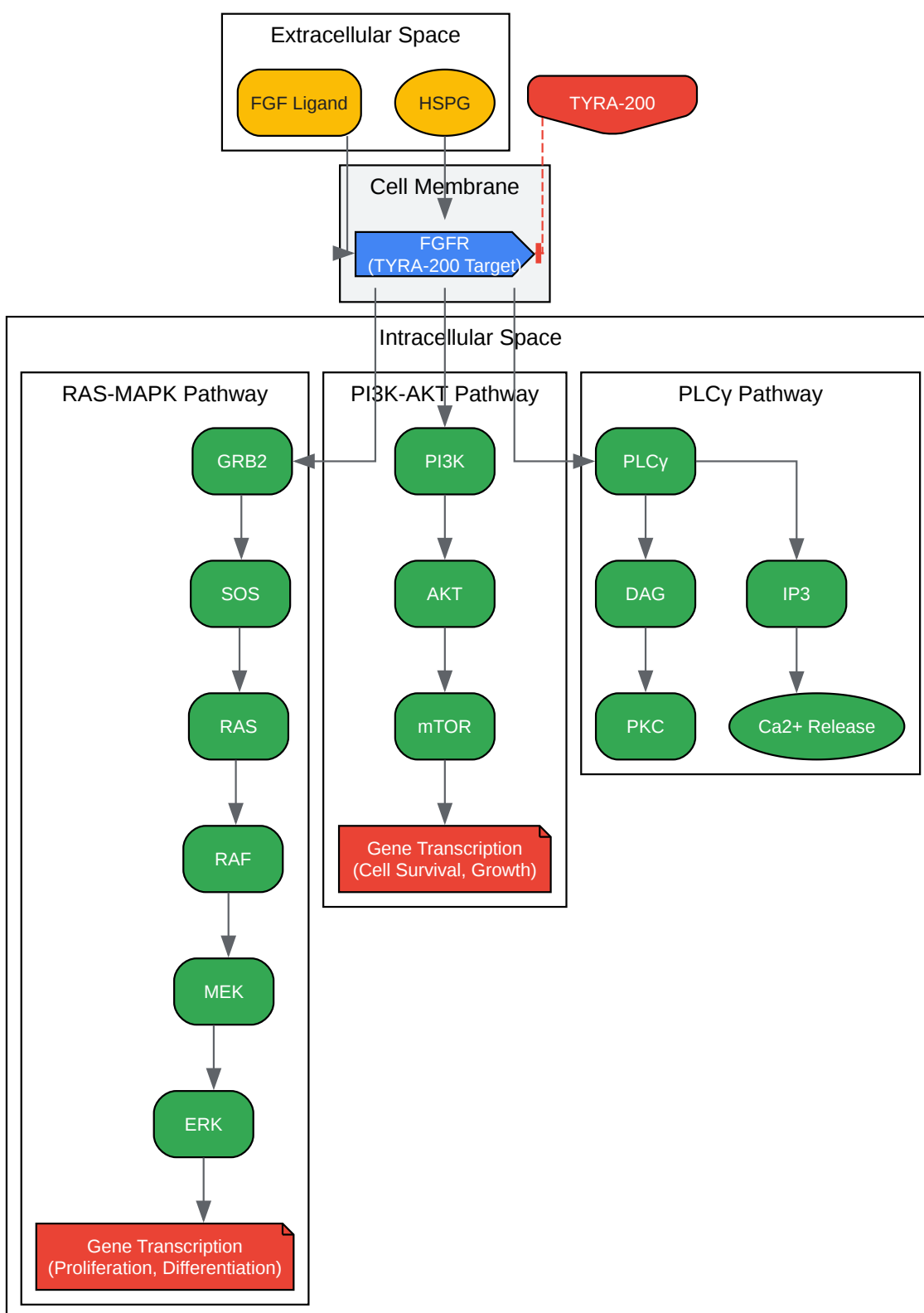
**TYRA-200** has demonstrated high selectivity for the FGFR1/2/3 isoforms, with significantly less activity against FGFR4 and other kinases identified in preliminary screens. The following table summarizes the half-maximal inhibitory concentration (IC<sub>50</sub>) values of **TYRA-200** against a selection of kinases.

| Kinase Target | Enzymatic IC50 (nM) | Fold Selectivity vs. FGFR2 | Cellular IC50 (nM) | Cell Line | Notes                    |
|---------------|---------------------|----------------------------|--------------------|-----------|--------------------------|
| FGFR1         | 1.8                 | 3.8x                       | 17.2               | Ba/F3     | Wild-Type                |
| FGFR2         | 0.47                | 1.0x                       | 8.4                | Ba/F3     | Wild-Type                |
| FGFR2 (N550K) | 0.53                | 1.1x                       | 11                 | AN3CA     | Molecular Brake Mutation |
| FGFR2 (V565F) | 0.15                | 0.3x                       | 3.0 - 27           | Ba/F3     | Gatekeeper Mutation      |
| FGFR2 (K660N) | -                   | -                          | 3.0 - 27           | Ba/F3     | Resistance Mutation      |
| FGFR3         | 0.66                | 1.4x                       | 1.2                | Ba/F3     | Wild-Type                |
| FGFR4         | 30.5                | 65x                        | 151.6              | Ba/F3     | -                        |
| GSK3 $\alpha$ | 35.6                | 76x                        | -                  | -         | Off-target kinase        |

Data sourced from preclinical studies and investor presentations. It is important to note that this is not a head-to-head comparison and caution should be exercised when comparing data across different studies.

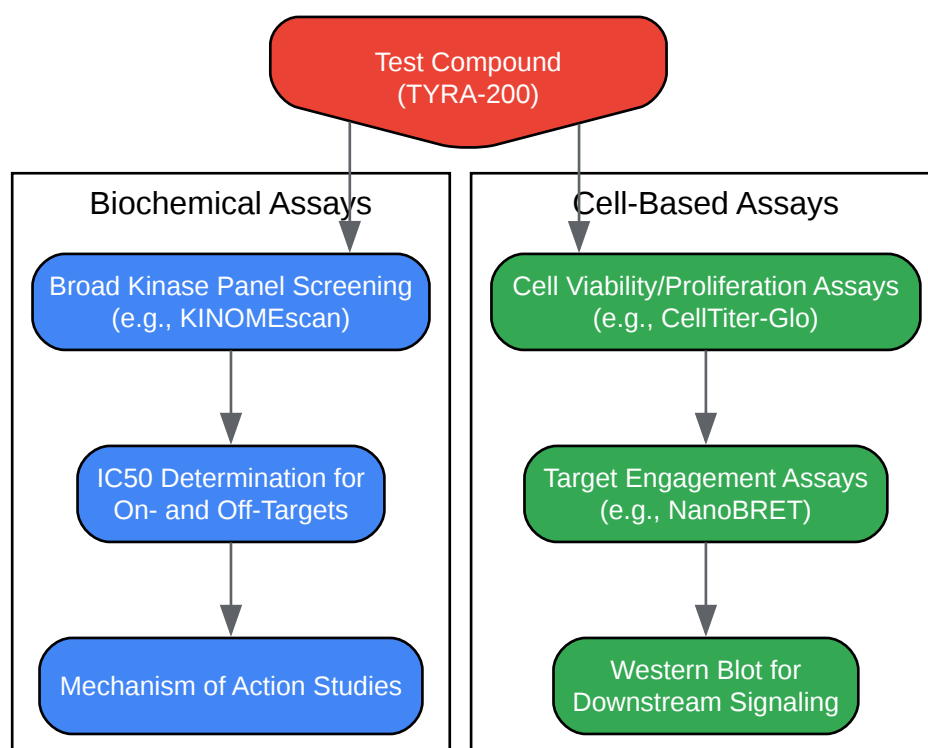
## Signaling Pathway and Experimental Workflow

The diagrams below illustrate the FGFR signaling pathway targeted by **TYRA-200** and a general workflow for assessing kinase inhibitor selectivity.



[Click to download full resolution via product page](#)

Caption: Simplified FGFR signaling pathway inhibited by **TYRA-200**.



[Click to download full resolution via product page](#)

Caption: General experimental workflow for kinase inhibitor profiling.

## Experimental Protocols

The following are summaries of methodologies used to generate the kinase inhibition data for **TYRA-200**.

### Biochemical Kinase Inhibition Assay (HotSpot™ Assay)

This assay is used to measure the direct inhibitory effect of a compound on the enzymatic activity of a purified kinase. The data for **TYRA-200**'s enzymatic IC<sub>50</sub> values were generated at Reaction Biology Corp using a similar method.

Protocol Outline:

- **Reaction Mixture Preparation:** A base reaction buffer is prepared containing 20 mM Hepes (pH 7.5), 10 mM MgCl<sub>2</sub>, 1 mM EGTA, 0.01% Brij35, 0.02 mg/ml BSA, 0.1 mM Na<sub>3</sub>VO<sub>4</sub>, 2 mM DTT, and 1% DMSO.

- **Compound Delivery:** The test compound (e.g., **TYRA-200**) is delivered in 100% DMSO to the kinase reaction mixture.
- **Incubation:** The mixture is incubated for 20 minutes at room temperature to allow for compound binding to the kinase.
- **Reaction Initiation:** The kinase reaction is initiated by the addition of 33P-ATP. The reaction is allowed to proceed for 2 hours at room temperature.
- **Detection:** Kinase activity is detected by the P81 filter-binding method, which captures the radiolabeled phosphate transferred to the substrate.

## Cellular Viability Assay (CellTiter-Glo® 2.0 Assay)

This assay determines the number of viable cells in culture by quantifying ATP, which is an indicator of metabolically active cells. This method was used to determine the cellular IC50 values of **TYRA-200**.

### Protocol Outline:

- **Cell Plating:** Cells are seeded in a multi-well plate and allowed to attach overnight.
- **Compound Treatment:** The test compound is added to the wells at various concentrations, and the cells are incubated for a specified period (e.g., 72-120 hours).
- **Reagent Equilibration:** The plate and its contents, along with the CellTiter-Glo® 2.0 Reagent, are equilibrated to room temperature for approximately 30 minutes.
- **Reagent Addition:** A volume of CellTiter-Glo® 2.0 Reagent equal to the volume of cell culture medium is added to each well.
- **Cell Lysis and Signal Stabilization:** The plate is mixed on an orbital shaker for 2 minutes to induce cell lysis, followed by a 10-minute incubation at room temperature to stabilize the luminescent signal.
- **Luminescence Measurement:** The luminescence, which is proportional to the amount of ATP and thus the number of viable cells, is recorded using a luminometer.

## Conclusion

The available data indicates that **TYRA-200** is a potent and selective inhibitor of FGFR1, FGFR2, and FGFR3, including clinically relevant resistance mutations. Its selectivity against FGFR4 and other kinases such as GSK3 $\alpha$  suggests a favorable cross-reactivity profile. However, a comprehensive assessment of its interaction with the entire human kinome would require further investigation and disclosure of broader screening results. The methodologies outlined provide a standardized framework for the continued evaluation of **TYRA-200** and other kinase inhibitors in development.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- [1. CellTiter-Glo® 2.0 Cell Viability Assay | ATP Assay | Promega \[promega.sg\]](#)
- [2. CellTiter-Glo® 2.0 Assay Technical Manual \[promega.sg\]](#)
- [3. promega.com \[promega.com\]](#)
- [4. reactionbiology.com \[reactionbiology.com\]](#)
- To cite this document: BenchChem. [TYRA-200: A Comparative Analysis of Kinase Cross-Reactivity]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15544667/docs#tyra-200-a-comparative-analysis-of-kinase-cross-reactivity\]](https://www.benchchem.com/product/b15544667/docs#tyra-200-a-comparative-analysis-of-kinase-cross-reactivity)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)